

# "trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid" molecular weight

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	<i>trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic Acid</i>
Cat. No.:	B132326

[Get Quote](#)

## Technical Guide: **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid**, a key intermediate in the synthesis of liquid crystal materials and bihexyl derivatives.<sup>[1][2]</sup> This document is intended to serve as a foundational resource for professionals engaged in materials science and synthetic chemistry.

## Core Molecular Information

**trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid** is an organic compound notable for its bicyclohexyl core structure, which imparts significant rigidity.<sup>[2]</sup> This structural feature is crucial for its application in the development of liquid crystal display materials, where it contributes to thermal stability and optical anisotropy.<sup>[2]</sup>

## Physicochemical Data

The fundamental molecular and physical properties of **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>28</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	252.39 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	65355-32-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	4-(4- propylcyclohexyl)cyclohexane- 1-carboxylic acid	<a href="#">[5]</a>
Canonical SMILES	CCCC1CCC(CC1)C2CCC(CC 2)C(=O)O	<a href="#">[5]</a>
Melting Point	200 °C	<a href="#">[3]</a>
Boiling Point (Predicted)	370.9 ± 10.0 °C	<a href="#">[3]</a>
Density (Predicted)	0.998 ± 0.06 g/cm <sup>3</sup>	<a href="#">[3]</a>
pKa (Predicted)	4.90 ± 0.10	<a href="#">[3]</a>

## Experimental Characterization Workflow

While specific experimental protocols for this compound are not extensively detailed in publicly accessible literature, a standard workflow for the characterization of a novel or synthesized batch of **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid** would typically involve a series of analytical techniques to confirm its identity, purity, and structural integrity. Spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry are available through specialized chemical data providers.[\[7\]](#)

The following diagram illustrates a generalized workflow for the chemical characterization of this compound.

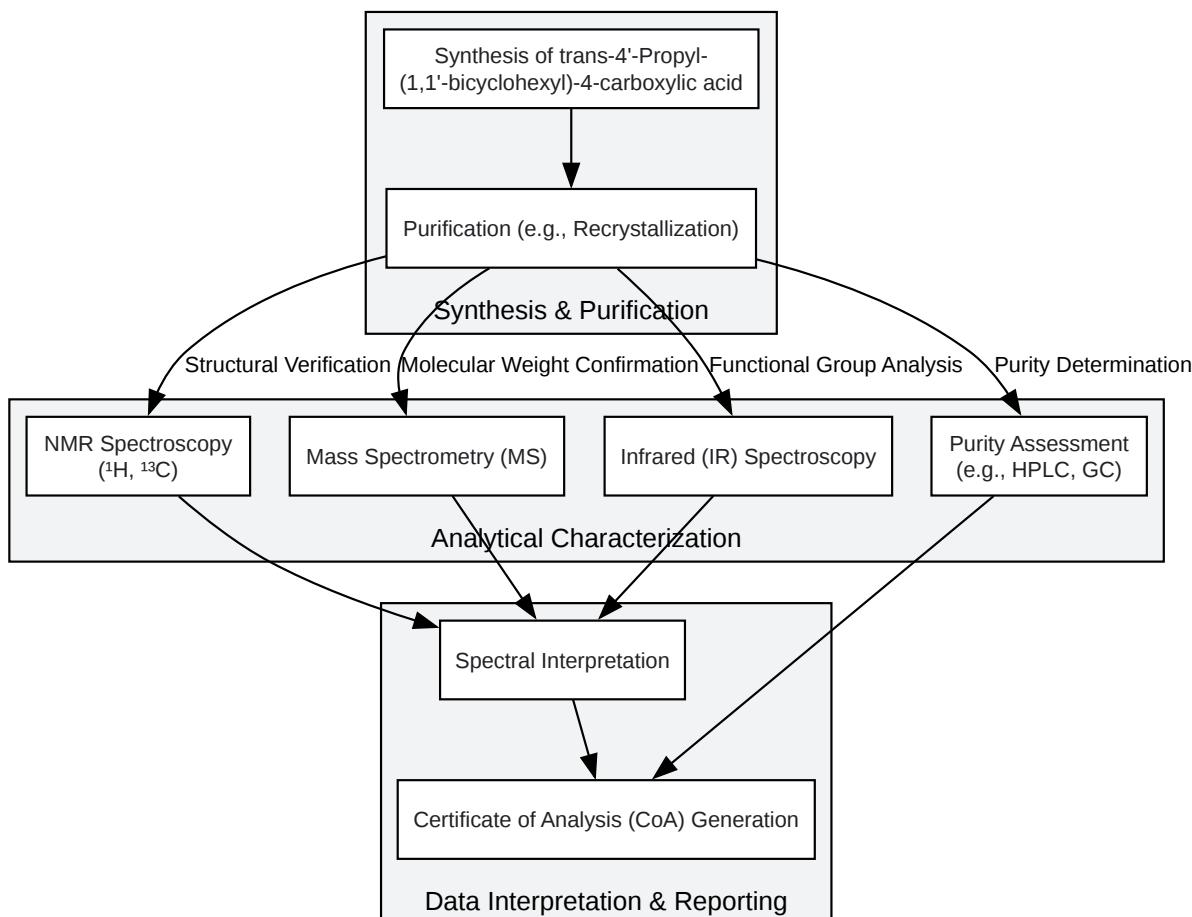


Figure 1: Generalized Workflow for Chemical Characterization

[Click to download full resolution via product page](#)

Figure 1: Generalized Workflow for Chemical Characterization

## Applications and Further Research

The primary application of **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid** is as an intermediate in the synthesis of liquid crystal materials.<sup>[2][6]</sup> Its rigid bicyclohexyl structure is a desirable characteristic for creating liquid crystals with high thermal stability and specific optical properties, which are essential for advanced display technologies.<sup>[2]</sup> It is also used in the preparation of other bihexyl derivatives.<sup>[1]</sup>

Further research into this compound could explore its potential in other areas of materials science or investigate its biological properties, of which little is currently known. Professionals in drug development may find its rigid, non-aromatic scaffold an interesting starting point for the design of novel therapeutic agents.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. arborpharmchem.com [arborpharmchem.com]
- 3. echemi.com [echemi.com]
- 4. trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid | 65355-32-0 [chemicalbook.com]
- 5. trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic Acid | C16H28O2 | CID 793726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid(65355-32-0) 1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. ["trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid" molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b132326#trans-4-propyl-1-1-bicyclohexyl-4-carboxylic-acid-molecular-weight>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)